

# Proper Disposal Procedures for 2,3,6-Trinitrophenol (Picric Acid)

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## Compound of Interest

Compound Name: 2,3,6-Trinitrophenol

Cat. No.: B1228508

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Immediate Safety Advisory: Dry **2,3,6-trinitrophenol**, commonly known as picric acid, is a highly unstable and shock-sensitive explosive.<sup>[1][2]</sup> If you encounter a container of picric acid that appears dry, has crystal formation inside or around the lid, or is of unknown condition, **DO NOT TOUCH OR MOVE THE CONTAINER.**<sup>[1][3][4][5][6]</sup> Immediately secure the area, restrict access, and contact your institution's Environmental Health & Safety (EHS) department or the relevant safety authority for emergency disposal.<sup>[3][4][5][7]</sup>

This document provides detailed procedures for the routine and emergency disposal of picric acid, designed for researchers and laboratory professionals. The primary safety measure is to ensure the compound remains hydrated, as it is significantly safer to handle when wet.<sup>[1]</sup>

## Operational Plan: Routine Inspection and Handling

Regular inspection is critical to prevent picric acid from drying out. A log should be maintained for each container.<sup>[1][5][6]</sup>

- **Dating:** Label all containers with the date received and the date opened.<sup>[3][7]</sup>
- **Regular Inspection:** Visually inspect containers at least quarterly for signs of dryness, such as the absence of a water layer or the formation of crystals.<sup>[7]</sup> Check for any crust or crystal formation around the lid before opening.<sup>[7]</sup>
- **Rehydration:** If the picric acid is approaching a dry state but has not yet crystallized, it must be rehydrated. Carefully and slowly add deionized water to the container to maintain a paste-

like consistency or a visible layer of water.[1] This rehydration must be documented in the inspection log.[1][6]

- **Handling:** Always use non-metal spatulas (e.g., ceramic or plastic) when handling picric acid to avoid the formation of dangerously sensitive metal picrate salts.[4] After each use, clean the container's threads, cap, and neck with a damp cloth to remove any residue before sealing.[6][7]

## Disposal Protocol for Wetted Picric Acid

This procedure applies only to picric acid that is verified to be safely hydrated (containing at least 30% water) and shows no signs of crystallization.

- **Preparation for Disposal:** Ensure the picric acid waste has excess water.[1] If necessary, add more deionized water to the container.
- **Waste Container:** Collect the picric acid waste in a dedicated glass or plastic container with a non-metallic, screw-top lid.[3][5][7] Never use metal containers or caps, as picric acid can react with metals to form highly explosive picrate salts.[1][7]
- **Labeling:** Clearly label the container as "Hazardous Waste: Picric Acid, Wetted" and include the primary constituents.[1][8]
- **Contact EHS:** Arrange for pickup and disposal through your institution's EHS or hazardous waste management program.[9][10] Do not attempt to dispose of picric acid through standard laboratory waste streams or down the drain, as this can lead to the formation of explosive salts in the plumbing.[5][7]
- **Timeliness:** Dispose of all picric acid within two years of its initial receipt date.[1][6][11]

## Emergency Procedure for Dry Picric Acid

If a container is found to be dry, contains crystals, has a metal cap, or is more than two years old and in poor condition, it presents a significant explosion hazard.

- **DO NOT HANDLE:** Do not touch, move, or attempt to open the container.[4][5][6] Even minor friction or shock can be dangerous.[1]

- **Secure the Area:** Immediately evacuate personnel from the immediate vicinity.
- **Restrict Access:** Cordon off the area to prevent accidental contact.
- **Contact Authorities:** Notify your institution's EHS department immediately and, if necessary, the local fire department or bomb disposal unit, informing them of a potential shock-sensitive explosive.<sup>[3]</sup><sup>[7]</sup>

## Spill Cleanup Protocol

This protocol is for small spills of wetted picric acid within a chemical fume hood. For large spills or any spill outside a fume hood, evacuate the area and follow emergency procedures.<sup>[5]</sup><sup>[7]</sup>

- **Do Not Allow to Dry:** Immediately dampen the spilled material with water or a 2% v/v aqueous acetone solution to keep it wet.<sup>[5]</sup><sup>[7]</sup>
- **Absorb Spill:** Use a spill response pad or paper towels, also moistened with water, to absorb the spilled material.<sup>[5]</sup><sup>[7]</sup> Avoid any sweeping or actions that could create friction.<sup>[7]</sup>
- **Collect Waste:** Place all cleanup materials (pads, towels, gloves) into a sealable plastic bag. Add extra water to the bag to ensure the contents remain wet.<sup>[7]</sup>
- **Final Disposal:** Place the sealed plastic bag into the designated hazardous waste container for picric acid.<sup>[7]</sup>
- **Decontaminate:** Thoroughly wash the spill site with soap and water.<sup>[4]</sup>

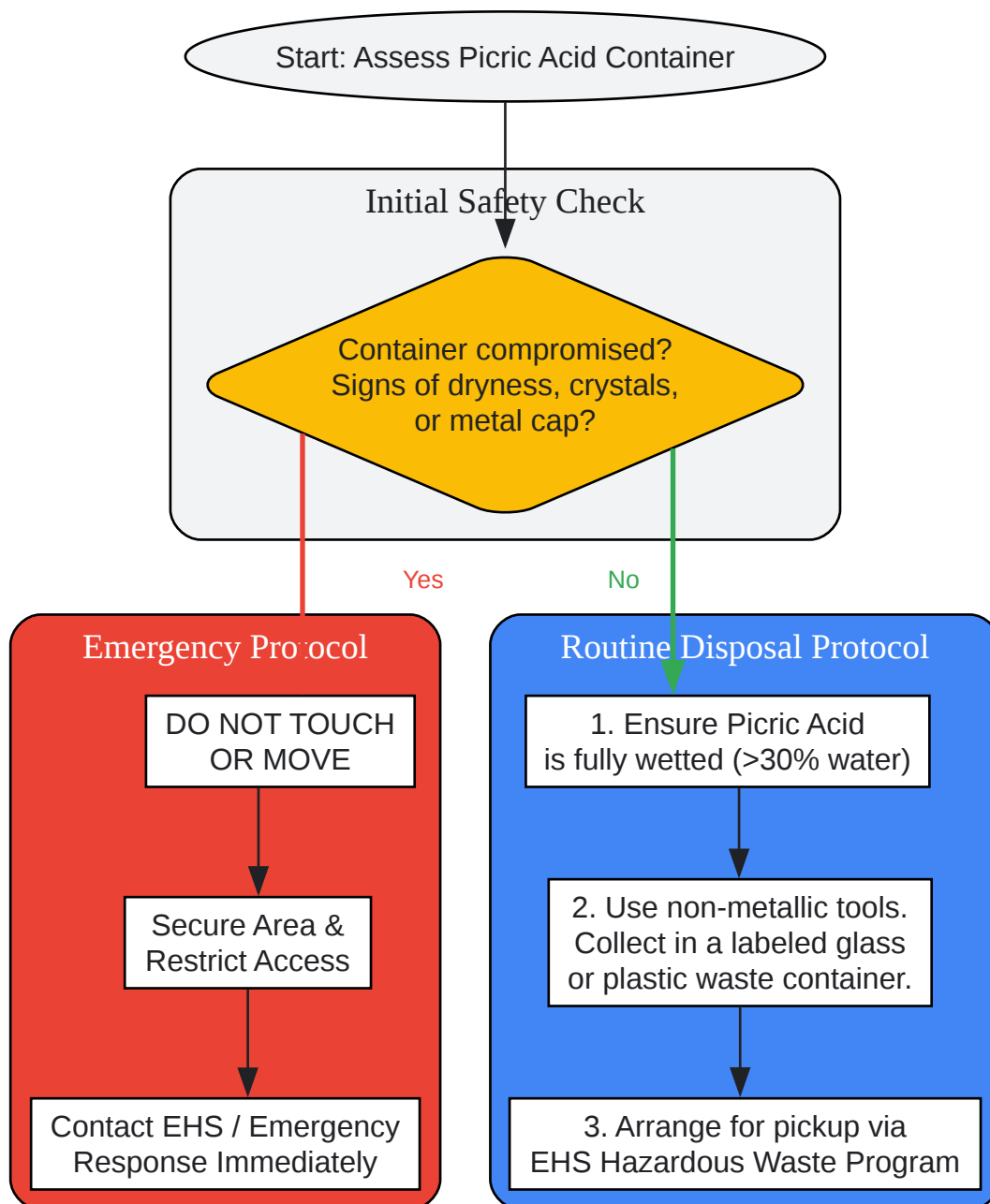
## Quantitative Data Summary

The following table outlines key quantitative parameters for the safe management of **2,3,6-trinitrophenol**.

Parameter	Recommended Value / Frequency	Citations
Minimum Water Content for Storage	Must be kept wet; ideally >30% water by mass. Must not fall below 10%.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[12]</a>
Maximum Storage Period	Dispose of within 2 years of the initial receipt date.	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[11]</a>
Container Inspection Frequency	At a minimum, every 3 to 6 months.	<a href="#">[5]</a> <a href="#">[7]</a>
Waste Accumulation Time	Request disposal within 6 months of starting a waste container.	<a href="#">[7]</a>

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **2,3,6-trinitrophenol**.



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Caption: Decision workflow for the safe disposal of **2,3,6-Trinitrophenol**.

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